An In-depth Technical Guide to Suberosol (CAS Number: 151368-42-2)

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Compound of Interest

Compound Name: *Suberosol*

Cat. No.: *B15567281*

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Abstract

Suberosol, a naturally occurring lanostane-type triterpene, has demonstrated notable biological activity, particularly as an anti-HIV agent. This technical guide provides a comprehensive overview of the current scientific knowledge on **Suberosol** (CAS Number: 151368-42-2). It covers its chemical and physical properties, biological activity with a focus on its anti-HIV effects, and insights into its potential mechanism of action. This document also outlines detailed experimental protocols for the isolation and analysis of **Suberosol** and discusses its potential modulation of key cellular signaling pathways. The information is presented to support further research and development of **Suberosol** as a potential therapeutic agent.

Chemical and Physical Properties

Suberosol is a tetracyclic triterpenoid derived from a lanostane hydride.[1] Its systematic IUPAC name is (3S,5R,10S,13R,14R,15S,17R)-4,4,10,13,14-pentamethyl-17-[(2R)-6-methyl-5-methylideneheptan-2-yl]-2,3,5,6,12,15,16,17-octahydro-1H-cyclopenta[a]phenanthrene-3,15-diol.[1]

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Property	Value	Source
CAS Number	151368-42-2	[2]
Molecular Formula	$C_{31}H_{50}O_2$	[1]
Molecular Weight	454.7 g/mol	[1]
Appearance	Not explicitly stated in reviewed literature	
Solubility	Not explicitly stated in reviewed literature	

Spectroscopic Data:

While the primary literature confirms the structural elucidation of **Suberosol** was based on spectroscopic evidence, specific spectral data such as ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and IR spectra are not readily available in the public domain. Researchers are advised to consult the original publication by Li et al. (1993) for this detailed information.

Biological Activity: Anti-HIV Properties

The most significant reported biological activity of **Suberosol** is its ability to inhibit the replication of the Human Immunodeficiency Virus (HIV).

Activity	Cell Line	EC_{50}	Source
Anti-HIV Replication	H9 lymphocyte cells	3 µg/mL	

This inhibitory effect was determined by monitoring the levels of p24 antigen, a core structural protein of HIV, in cell cultures.

Mechanism of Action

The precise mechanism of action for **Suberosol**'s anti-HIV activity has not been definitively elucidated in the available literature. However, based on studies of other lanostane-type triterpenes, a plausible mechanism is the inhibition of HIV-1 protease. HIV-1 protease is a

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critical enzyme for the virus, responsible for cleaving newly synthesized polyproteins into mature, functional viral proteins. Inhibition of this enzyme prevents the formation of infectious viral particles. Several lanostane triterpenoids isolated from various natural sources have demonstrated inhibitory activity against HIV-1 protease, suggesting that **Suberosol** may share this mode of action.

Potential Modulation of Signaling Pathways

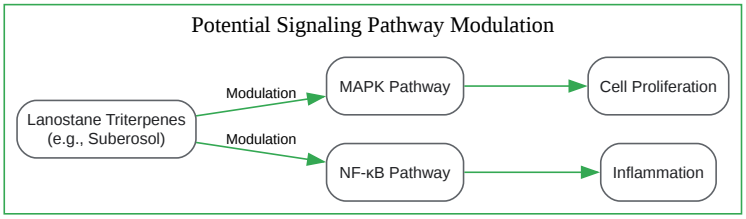
Direct studies on the effect of **Suberosol** on cellular signaling pathways are limited. However, research on other lanostane triterpenes suggests potential interactions with key pathways that are often dysregulated in viral infections and other diseases.

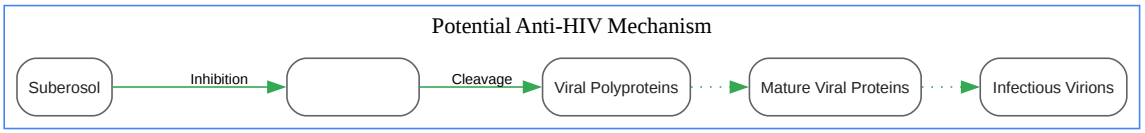
- NF-κB Signaling Pathway: The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a crucial regulator of immune and inflammatory responses and is often manipulated by viruses, including HIV, to promote their replication and survival. Some lanostane triterpenoids have been shown to inhibit the activation of the NF-κB pathway, thereby reducing inflammation and potentially viral replication.

- MAPK Signaling Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in a wide range of cellular processes, including cell proliferation, differentiation, and apoptosis. Dysregulation of this pathway is common in many diseases. Certain lanostane triterpenes have been observed to modulate MAPK signaling, which could contribute to their therapeutic effects.

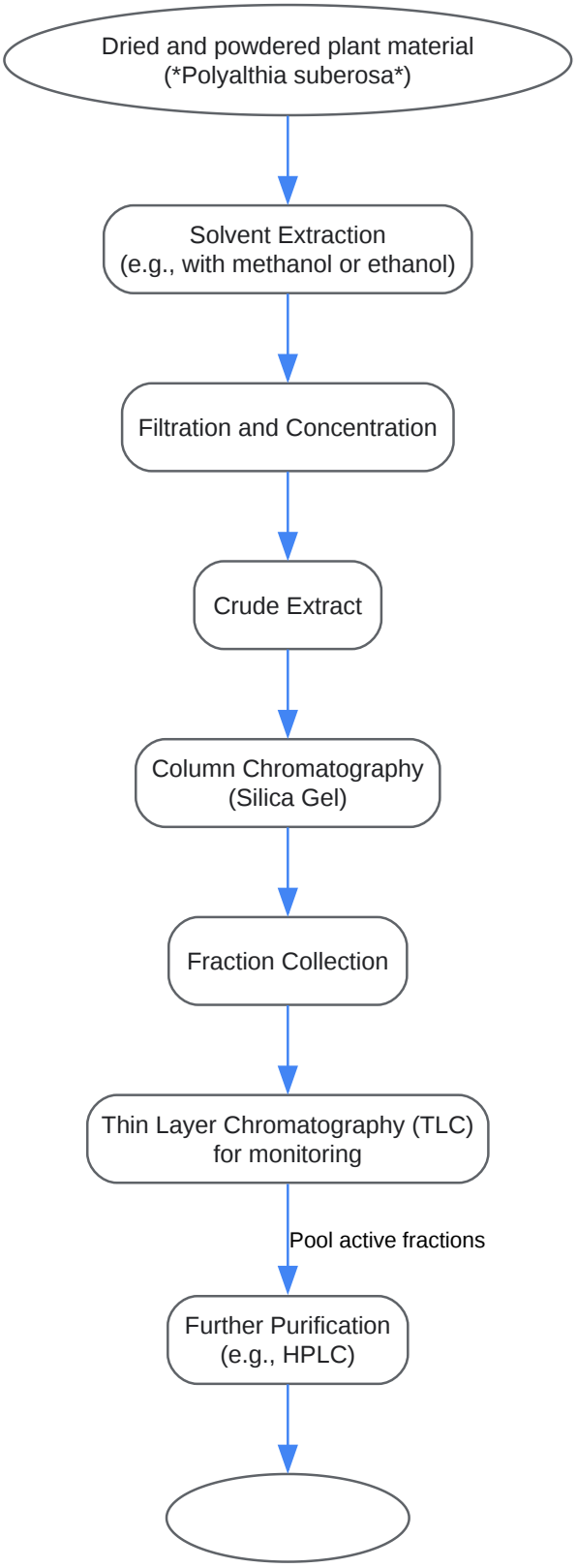
The potential for **Suberosol** to modulate these pathways warrants further investigation to fully understand its biological effects.

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